

# A Technical Profile of Silver Dichromate: Molar Mass and Molecular Weight

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## Compound of Interest

Compound Name: Silver dichromate

Cat. No.: B8822332

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This document provides a concise technical overview of the fundamental chemical properties of **silver dichromate**, focusing on its molar mass and the concept of molecular weight as it applies to this inorganic compound.

## Core Concepts: Molar Mass vs. Molecular Weight

For a compound like **silver dichromate** ( $\text{Ag}_2\text{Cr}_2\text{O}_7$ ), the terms "molar mass" and "molecular weight" are often used interchangeably, though they have distinct definitions.

- Molecular Weight:** This is the mass of a single molecule, typically expressed in atomic mass units (amu). As an ionic compound, **silver dichromate** does not exist as discrete molecules but rather as a crystal lattice of silver ( $\text{Ag}^+$ ) and dichromate ( $\text{Cr}_2\text{O}_7^{2-}$ ) ions. Therefore, the term "formula weight" is more precise and is calculated for one formula unit of the compound.
- Molar Mass:** This is the mass of one mole (approximately  $6.022 \times 10^{23}$  formula units) of the compound. It is numerically equivalent to the formula weight but is expressed in grams per mole (g/mol).<sup>[1][2]</sup> This value is crucial for stoichiometric calculations in experimental research.

## Calculation Methodology

The molar mass of **silver dichromate** is determined by summing the atomic masses of its constituent atoms according to its chemical formula.<sup>[3]</sup>

Chemical Formula:  $\text{Ag}_2\text{Cr}_2\text{O}_7$ <sup>[1][4]</sup>

The formula indicates that one formula unit of **silver dichromate** contains:

- Two (2) atoms of Silver (Ag)
- Two (2) atoms of Chromium (Cr)
- Seven (7) atoms of Oxygen (O)

The calculation protocol is as follows:

- Identify Atomic Masses: Obtain the standard atomic weight for each element from the periodic table.
- Calculate Total Mass per Element: Multiply the atomic weight of each element by the number of atoms of that element present in the formula.
- Sum Elemental Masses: Add the total masses of all constituent elements to arrive at the final molar mass.

## Quantitative Data Summary

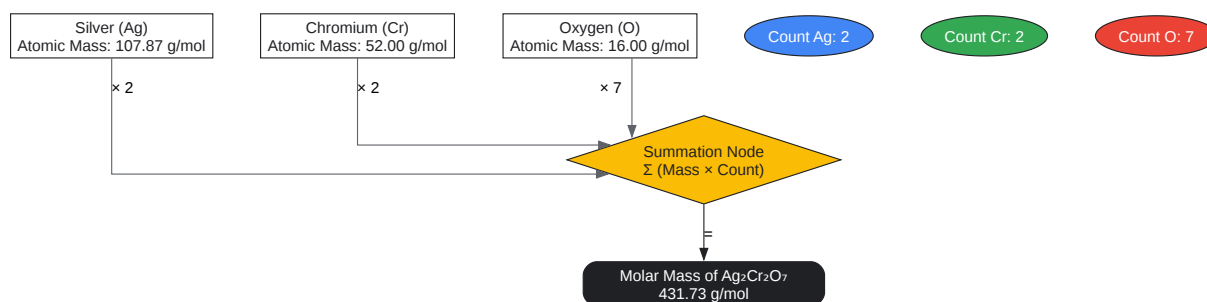
The data used for the calculation and the resulting molar mass are presented below.

Element	Symbol	Quantity in Formula	Standard Atomic Weight ( g/mol )	Total Mass Contribution ( g/mol )
Silver	Ag	2	107.87	215.74
Chromium	Cr	2	51.996	103.992
Oxygen	O	7	15.999	111.993
Total	$\text{Ag}_2\text{Cr}_2\text{O}_7$	-	-	431.725

Based on this calculation, the molar mass of **silver dichromate** is 431.73 g/mol . This value is consistent with figures published by various chemical data sources.<sup>[5][6][7]</sup>

## Logical Workflow for Molar Mass Calculation

The following diagram illustrates the logical process for deriving the molar mass of **silver dichromate** from the atomic weights of its components.



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Caption: Molar mass derivation for **Silver Dichromate**.

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